

Essential Safety and Logistical Information for Handling INCB 3284

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Compound of Interest

Compound Name: INCB 3284

Cat. No.: B1249672

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for the handling of **INCB 3284**, a potent and selective human CCR2 antagonist. The following procedural guidance is designed to be a preferred source for laboratory safety and chemical handling, fostering a culture of safety and trust.

Hazard Identification and Classification

INCB 3284 is classified with the following hazards:

- Acute toxicity, oral (Category 4): Harmful if swallowed.[\[1\]](#)
- Skin corrosion/irritation (Category 2): Causes skin irritation.[\[1\]](#)
- Serious eye damage/eye irritation (Category 2A): Causes serious eye irritation.[\[1\]](#)
- Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3): May cause respiratory irritation.[\[1\]](#)

Signal Word: Warning[\[1\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **INCB 3284** to minimize exposure and ensure personal safety.

PPE Category	Item	Specification
Eye Protection	Safety goggles	With side-shields
Hand Protection	Protective gloves	Impervious material
Skin and Body	Protective clothing	Impervious clothing
Respiratory	Suitable respirator	Use in well-ventilated areas or with appropriate exhaust ventilation

Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **INCB 3284** and the safety of laboratory personnel.

Precautions for Safe Handling:[\[1\]](#)

- Avoid inhalation of dust, fumes, gas, mist, vapors, or spray.
- Prevent contact with eyes and skin.
- Do not eat, drink, or smoke when using this product.
- Wash hands thoroughly after handling.
- Use only outdoors or in a well-ventilated area.

Conditions for Safe Storage:[\[1\]](#)

- Keep container tightly sealed.
- Store in a cool, well-ventilated area.
- Keep away from direct sunlight and sources of ignition.
- Store locked up.
- Recommended storage temperature for the powder form is -20°C.

Accidental Release and First Aid Measures

In the event of accidental exposure or release, immediate and appropriate action is crucial.

Exposure Route	First Aid Procedure
If Inhaled	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If breathing is difficult, give cardiopulmonary resuscitation (CPR).[1]
If on Skin	Wash with plenty of soap and water. Take off contaminated clothing and wash it before reuse. [1]
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Promptly call a physician. [1]
If Swallowed	Rinse mouth. Call a physician.[1]

For spills, use full personal protective equipment and ensure adequate ventilation. Evacuate personnel to safe areas and prevent the product from entering drains, water courses, or the soil.

Disposal Plan

Dispose of contents and containers in accordance with local, regional, and national regulations.
[1] Contaminated packaging should be treated as the product itself.

Experimental Protocols

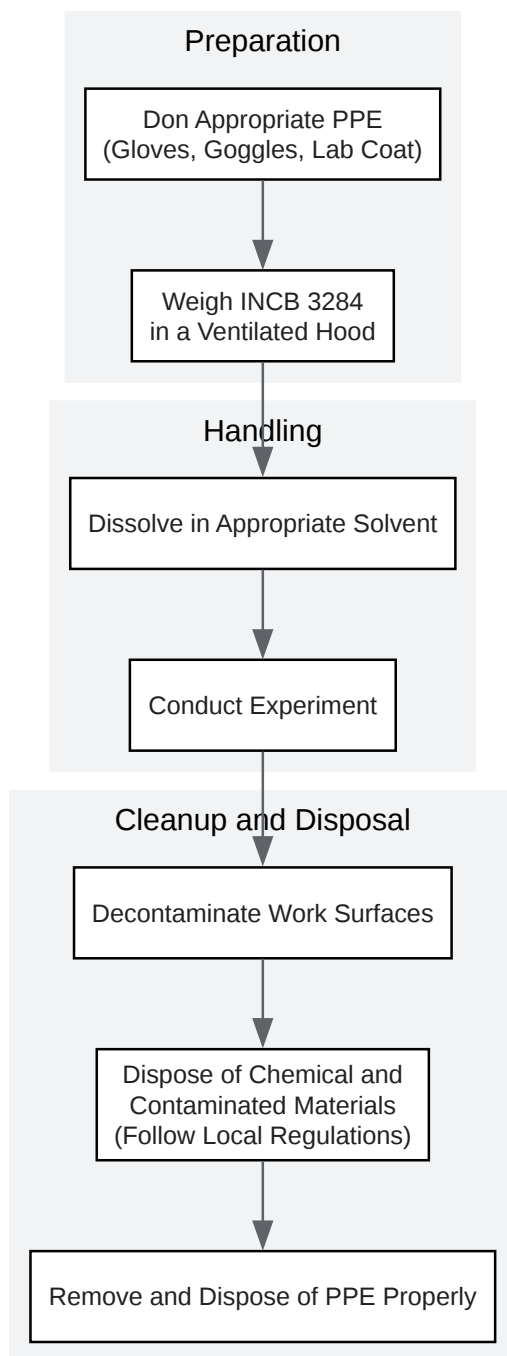
INCB 3284 is a potent antagonist of the human CCR2 receptor, inhibiting the binding of monocyte chemoattractant protein-1 (MCP-1) with an IC₅₀ of 3.7 nM.[2][3] It also potently inhibits CCR2-mediated signaling events such as intracellular calcium mobilization and ERK phosphorylation.[2]

A representative in vivo experimental protocol involves the use of **INCB 3284** to study its effects on acute liver failure in mice. Male C57Bl/6 mice are pretreated with **INCB 3284** (1 mg/kg/day, intraperitoneal injection) for 3 days prior to the induction of liver failure with an injection of azoxymethane (AOM).^[2] This protocol aims to assess the role of CCR2 inhibition in mitigating liver damage and associated neurological decline.^[2]

Visualizations

To further clarify the procedural and conceptual information, the following diagrams are provided.

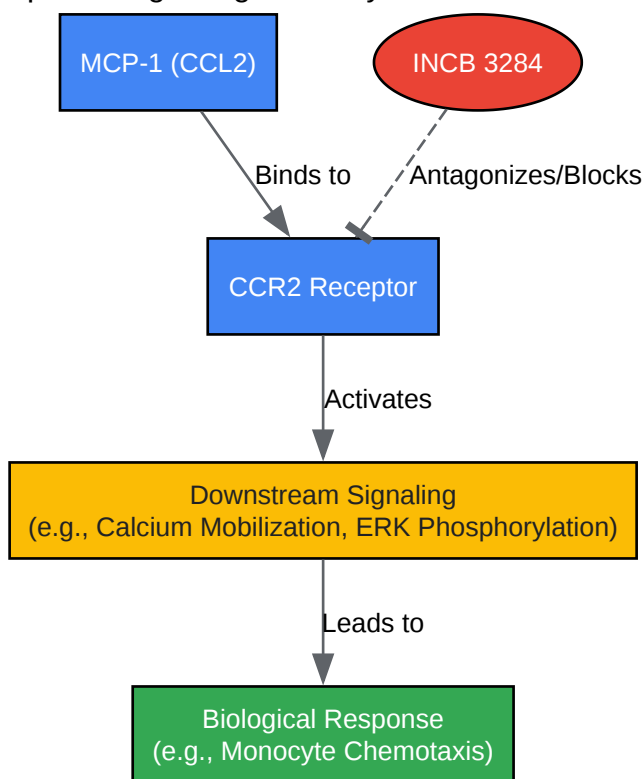
Handling and Disposal Workflow for INCB 3284



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Caption: A workflow diagram for the safe handling and disposal of **INCB 3284**.

Simplified Signaling Pathway of INCB 3284 Action



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Caption: **INCB 3284** acts as a CCR2 antagonist, blocking downstream signaling.

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References

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- 2. medchemexpress.com [medchemexpress.com]
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